

A Comparative Guide to Certified Reference Materials for Monoisobutyl Phthalate-d4

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Compound of Interest

Compound Name: Monoisobutyl Phthalate-d4

Cat. No.: B585960

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For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. In the quantitative analysis of **Monoisobutyl Phthalate-d4**, the quality of the certified reference material (CRM) used is a critical factor. This guide provides a comparative overview of commercially available **Monoisobutyl Phthalate-d4** CRMs, detailing their certification, the analytical methods used for characterization, and key quantitative data to aid in the selection of the most suitable material for your research needs.

Comparison of Monoisobutyl Phthalate-d4 Certified Reference Materials

The selection of an appropriate CRM is crucial for ensuring the traceability and accuracy of analytical results. Below is a comparison of **Monoisobutyl Phthalate-d4** reference materials from leading suppliers. It is important to note that certified values are lot-specific and the data presented here is illustrative, based on available documentation. Researchers should always refer to the Certificate of Analysis (CoA) provided with a specific lot.

Supplier	Product Code	Certified Property	Certified Value	Uncertainty	Analytical Techniques Used for Certification
LGC Standards	TRC-M547702	Purity (by HPLC)	>95%	Not specified on general product page	High-Performance Liquid Chromatography (HPLC)
CDN Isotopes	D-7079	Isotopic Enrichment	99 atom % D	Not specified on general product page	Not explicitly detailed on product page
Chemical Purity	min 98%	Not specified on general product page	Not explicitly detailed on product page		
Pharmaffiliates	PA PST 013065	Chromatographic Purity (% by HPLC)	Lot-specific	Lot-specific	Infrared Spectroscopy (IR), Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC)

Note: This table is a summary based on publicly available data, which is often general. For exact certified values and associated uncertainties, users must consult the lot-specific Certificate of Analysis provided by the supplier.

Experimental Protocols for Certification

The certification of reference materials involves a rigorous process to establish the property values and their uncertainties. The following are detailed methodologies for key experiments typically employed in the certification of Phthalate-d4 CRMs.

Identity Confirmation

The identity of the **Monoisobutyl Phthalate-d4** is unequivocally confirmed using a combination of spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of the compound, confirming the positions of the deuterium labels and the overall molecular structure.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry provides an accurate mass measurement, which is compared to the theoretical mass of the deuterated compound to confirm its elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule, providing a characteristic fingerprint that can be compared to reference spectra.

Purity Assessment

The purity of the CRM is a critical parameter and is determined using high-resolution chromatographic techniques.

- **High-Performance Liquid Chromatography (HPLC):**
 - **Instrumentation:** A high-performance liquid chromatograph equipped with a UV or diode array detector (DAD).
 - **Column:** A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μm particle size) is commonly used.
 - **Mobile Phase:** A gradient of acetonitrile and water (often with a small amount of acid, such as formic acid, to improve peak shape) is typically employed.

- Detection: The UV detector is set to a wavelength where the phthalate has maximum absorbance.
- Quantification: The purity is determined by the area percentage method, where the area of the main peak is expressed as a percentage of the total area of all observed peaks.

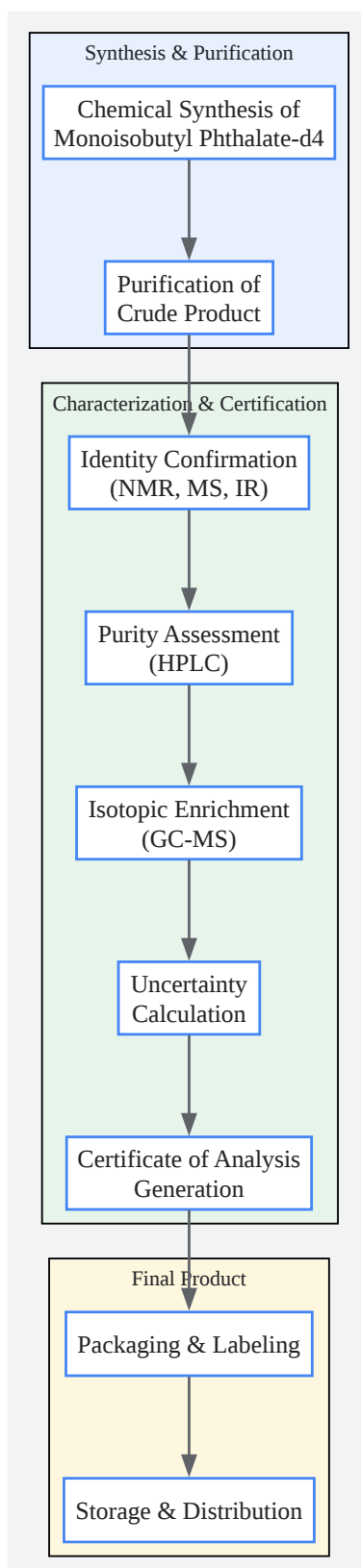
Isotopic Enrichment Determination

For deuterated standards, the isotopic enrichment is a key certified property.

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Instrumentation: A gas chromatograph coupled to a mass spectrometer.
 - Analysis: The sample is ionized, and the mass spectrometer is used to determine the relative abundance of the deuterated and non-deuterated isotopic peaks. The isotopic enrichment is calculated from these relative abundances.

Logical Workflow for CRM Certification

The certification of a **Monoisobutyl Phthalate-d4** reference material follows a structured workflow to ensure the quality and reliability of the final product.



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Caption: Workflow for the certification of **Monoisobutyl Phthalate-d4**.

Signaling Pathway of Phthalate Endocrine Disruption

Phthalates, including the parent compounds of Monoisobutyl Phthalate, are known endocrine disruptors. The following diagram illustrates a simplified signaling pathway of how phthalates can interfere with the endocrine system, particularly testosterone biosynthesis.



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Caption: Simplified pathway of phthalate-induced endocrine disruption.

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